

Strombine: A Key Biomarker for Anaerobic Metabolism in Marine Invertebrates

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Compound of Interest

Compound Name:	Strombine
Cat. No.:	B12723367

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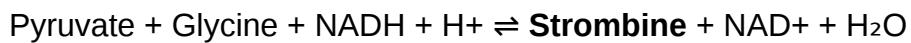
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: In the realm of cellular metabolism, the response to oxygen deprivation (hypoxia or anoxia) is a critical survival mechanism. While lactate is the well-known end product of anaerobic glycolysis in vertebrates, many marine invertebrates utilize an alternative pathway, producing a class of compounds known as opines. **Strombine**, a derivative of the amino acid glycine and pyruvate, is a prominent opine that serves as a significant marker for anaerobic metabolism in these organisms. This technical guide provides a comprehensive overview of **strombine**'s role as a biomarker, detailing its biochemical synthesis, analytical quantification methods, and the physiological implications of its accumulation. This document is intended for researchers, scientists, and drug development professionals investigating metabolic pathways, stress responses in marine organisms, and potential therapeutic targets related to anaerobic metabolism.

The Biochemical Basis of Strombine Production

Under anaerobic conditions, the regeneration of NAD⁺ is crucial for the continued operation of glycolysis. In many marine invertebrates, this is achieved through the reductive condensation of pyruvate with an amino acid, a reaction catalyzed by opine dehydrogenases. **Strombine** is synthesized from pyruvate and glycine in a reaction catalyzed by **strombine** dehydrogenase (EC 1.5.1.22).^[1] This process is analogous to the formation of lactate from pyruvate by lactate dehydrogenase in vertebrates.

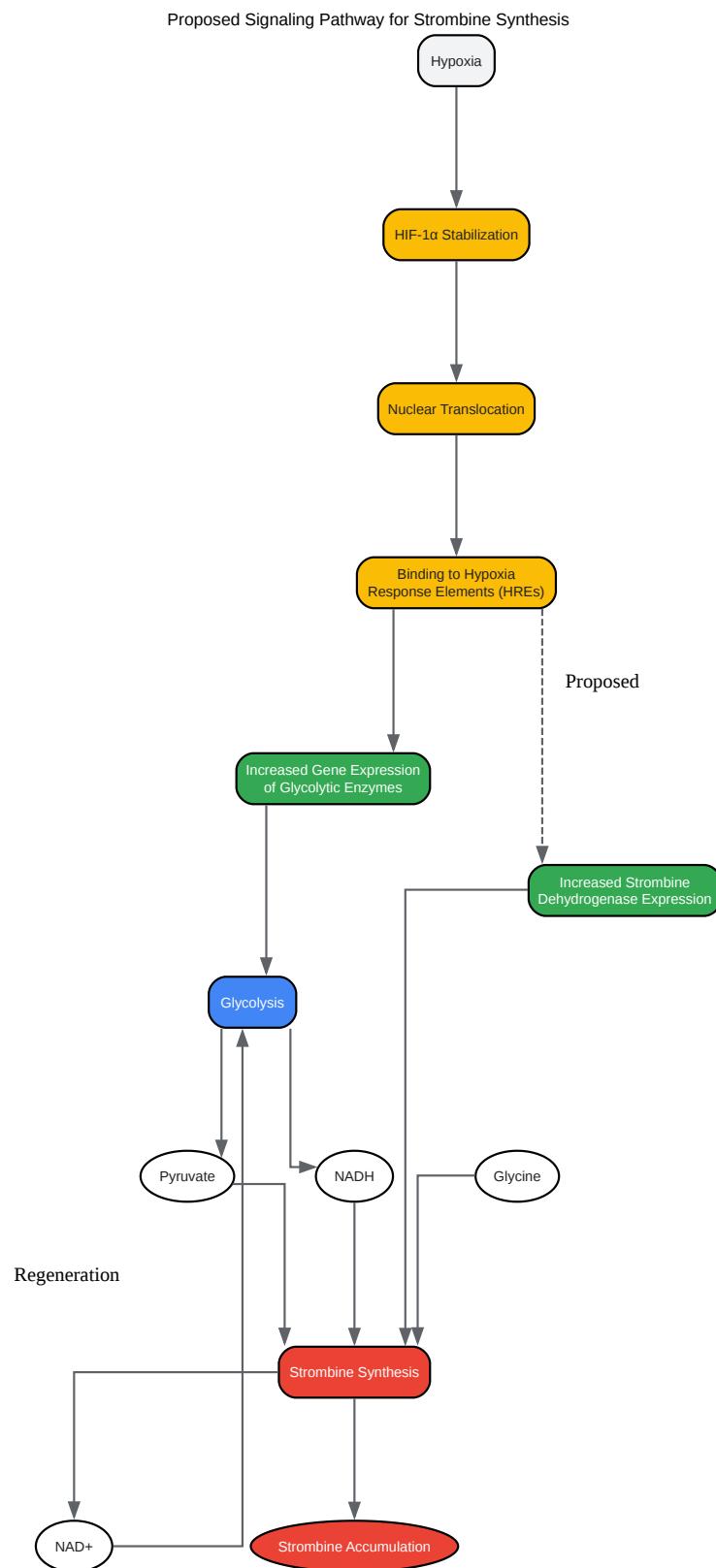
The overall reaction is as follows:



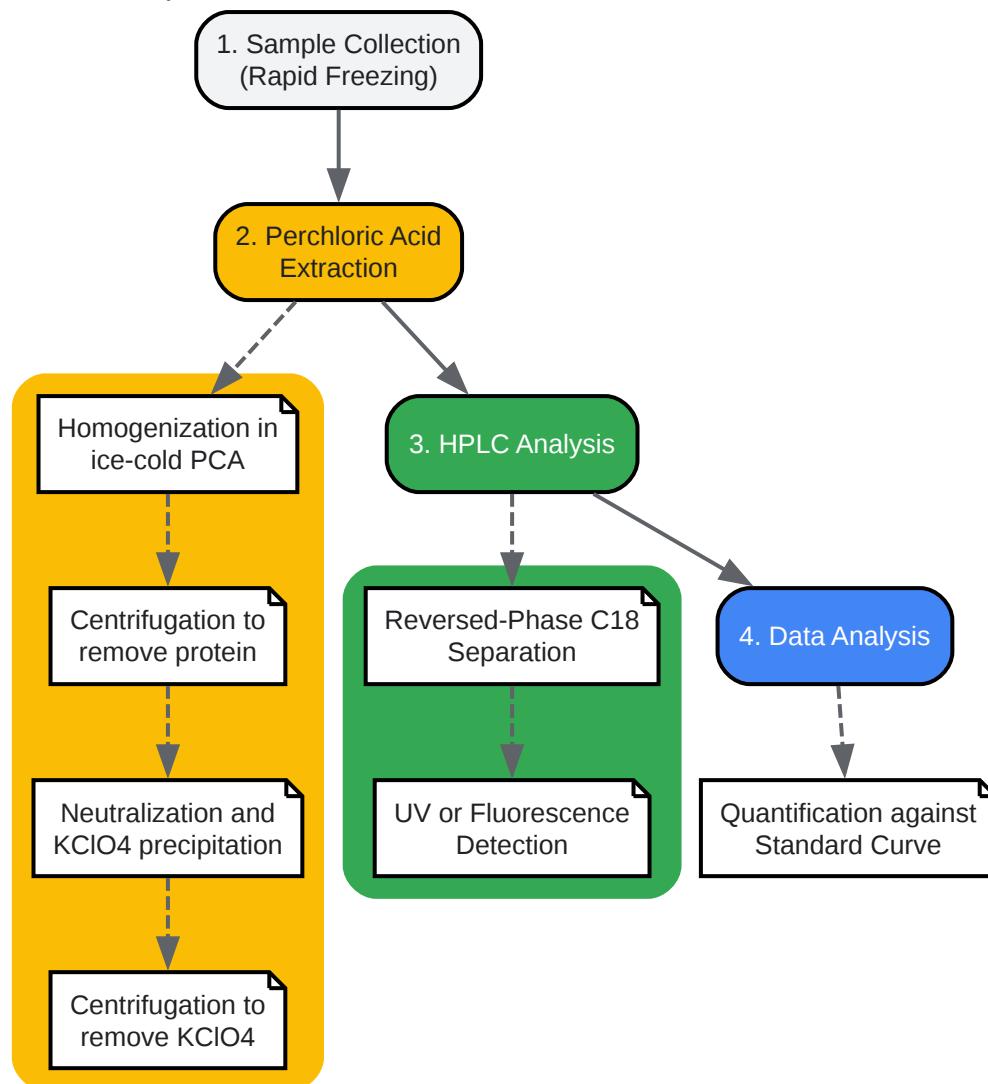
This reaction serves to maintain the redox balance (NADH/NAD⁺ ratio) within the cytoplasm, allowing for sustained ATP production through glycolysis during periods of oxygen limitation.[\[2\]](#) The accumulation of **strombine**, therefore, is a direct indicator of a shift towards anaerobic metabolism.

Signaling Pathway for Strombine Synthesis

The regulation of anaerobic metabolism in marine invertebrates is a complex process. A key transcription factor involved in the response to hypoxia is the Hypoxia-Inducible Factor 1-alpha (HIF-1 α).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Under hypoxic conditions, HIF-1 α is stabilized and translocates to the nucleus, where it upregulates the expression of genes involved in anaerobic metabolism, including those encoding glycolytic enzymes. While direct evidence for HIF-1 α regulation of the **strombine** dehydrogenase gene is still emerging, its central role in orchestrating the hypoxic response strongly suggests its involvement in the upregulation of the opine synthesis pathway.



Experimental Workflow for Strombine Quantification

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